

An In-depth Technical Guide to Oxazine-170: Structure, Properties, and Applications

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Compound of Interest

Compound Name: Oxazine-170

Cat. No.: B1263324

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Oxazine-170, also known as Oxazine 720, is a cationic fluorescent dye belonging to the phenoxazine class. It is a valuable tool in various scientific disciplines due to its strong absorption in the red region of the visible spectrum and its intense fluorescence emission in the deep-red to near-infrared (NIR) region. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and key applications of **Oxazine-170**, with a focus on its utility in research and development.

Chemical Structure and Identification

The chemical structure of the **Oxazine-170** cation is characterized by a benzo[a]phenoxazinium core with ethylamino substituents. It is typically available as a perchlorate salt.

Diagram of the Chemical Structure of **Oxazine-170** Cation

Caption: 2D structure of the **Oxazine-170** cation.

Table 1: Chemical Identifiers for **Oxazine-170** Perchlorate

Identifier	Value	Reference(s)
CAS Number	62669-60-7	[1][2]
Molecular Formula	C ₂₁ H ₂₂ ClN ₃ O ₅	[2]
Molecular Weight	431.87 g/mol	[1][2]
IUPAC Name (cation)	ethyl-[5-(ethylamino)-10-methylbenzo[a]phenoxazin-9-ylidene]-methylazanium	[3]
Synonyms	Oxazine 720, Oxazine 170 perchlorate	[4]
SMILES	<chem>CCNC1=CC2=C(C3=CC=CC=C31)N=C4C=C(C(=[NH+]CC)C=C4O2)C.[O-]Cl(=O)(=O)=O</chem>	[1]
InChI Key	YCGJPLISNURWCC-YFZNFVDXSA-N	[2]

Physicochemical and Spectroscopic Properties

Oxazine-170 exhibits favorable photophysical properties that make it a robust fluorescent probe. A summary of its key properties is presented in the tables below.

Table 2: Physicochemical Properties of **Oxazine-170** Perchlorate

Property	Value	Reference(s)
Physical Form	Powder	[2]
Melting Point	260 °C (decomposes)	[2]
Solubility	Soluble in methanol, ethanol, and chloroform.	[2][4][5]

Table 3: Spectroscopic Properties of **Oxazine-170**

Property	Value	Conditions	Reference(s)
Absorption Maximum (λ_{max})	613 nm	Methanol	[4]
624 nm	[2]		
Molar Extinction Coefficient (ϵ)	83,000 M ⁻¹ cm ⁻¹	at 613 nm in Methanol	[4]
Emission Maximum (λ_{em})	~645 nm	[6]	
Fluorescence Quantum Yield (Φ)	0.63	Methanol	[4]
~0.5	Ethanol		
Excitation Spectrum Range	300 - 550 nm	[6]	

Synthesis

While a detailed, step-by-step protocol for the synthesis of **Oxazine-170** is not readily available in the public domain, the general synthesis of benzo[a]phenoxazinium dyes involves the acid-catalyzed condensation of a nitrosated 3-aminophenol derivative with a corresponding N-substituted naphthylamine. The synthesis typically proceeds as follows:

- **Nitrosation:** A 3-aminophenol derivative is treated with a nitrosating agent, such as sodium nitrite in an acidic medium, to form the corresponding nitroso-aminophenol.
- **Condensation:** The nitroso-aminophenol is then condensed with an N-substituted naphthylamine in the presence of an acid catalyst. This reaction forms the tetracyclic benzo[a]phenoxazinium core.
- **Purification:** The resulting dye is then purified, often by precipitation as a salt (e.g., perchlorate) and subsequent recrystallization.

Experimental Protocols and Applications

Oxazine-170 is a versatile dye with applications in materials science and as a fluorescent probe in biological and chemical sensing.

Use as a Laser Dye

Due to its high fluorescence quantum yield and photostability, **Oxazine-170** is widely used as a gain medium in dye lasers, particularly for generating laser emission in the red to near-infrared region of the spectrum.

Fluorescence Microscopy and Cellular Imaging

Although specific, detailed protocols for staining live cells with **Oxazine-170** are not extensively documented in publicly available literature, its spectral properties make it a candidate for fluorescence microscopy applications. Related oxazine dyes have been used to stain various cellular organelles. A general protocol for staining live cells with a fluorescent dye like **Oxazine-170** would typically involve the following steps. Note: This is a generalized protocol and requires optimization for specific cell types and experimental conditions.

Experimental Protocol: General Live-Cell Staining

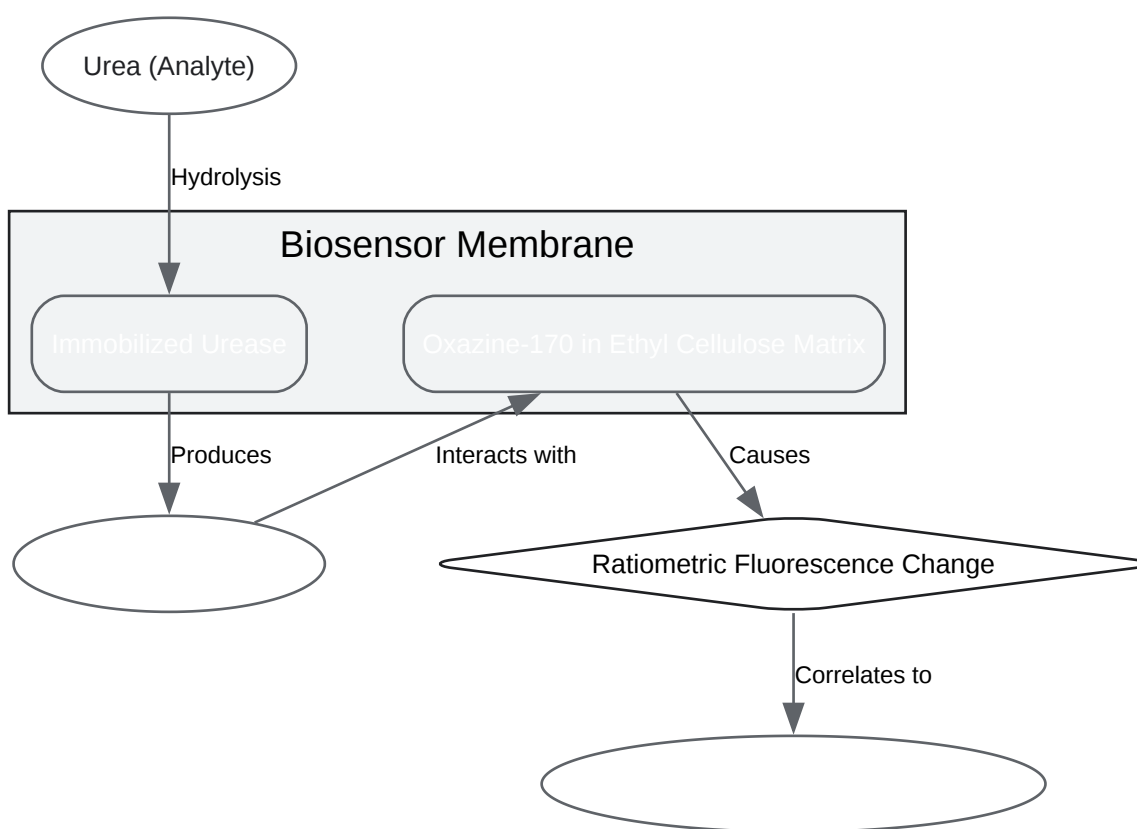
- **Prepare Staining Solution:** Prepare a stock solution of **Oxazine-170** perchlorate in a suitable solvent like DMSO. On the day of the experiment, dilute the stock solution in a pre-warmed, serum-free cell culture medium or a buffered salt solution to the desired final concentration (typically in the nanomolar to low micromolar range).
- **Cell Preparation:** Culture cells on a suitable imaging substrate (e.g., glass-bottom dishes or chamber slides).
- **Staining:** Remove the culture medium and wash the cells with a pre-warmed buffer. Add the staining solution to the cells and incubate for a specific period (e.g., 15-30 minutes) at 37°C, protected from light.
- **Washing:** Remove the staining solution and wash the cells multiple times with the pre-warmed buffer to remove unbound dye and reduce background fluorescence.
- **Imaging:** Image the stained cells using a fluorescence microscope equipped with appropriate excitation and emission filters for **Oxazine-170** (e.g., excitation around 620 nm and emission

collection above 640 nm).

Biosensing Applications

Oxazine-170 has been incorporated into biosensors for the detection of various analytes. For instance, it has been used in the development of fluorescent biosensors for ammonia and urea. [7] The sensing mechanism often relies on a change in the fluorescence properties of **Oxazine-170** upon interaction with the analyte or a product of an enzymatic reaction involving the analyte.

Workflow for a Urea Biosensor Using **Oxazine-170**



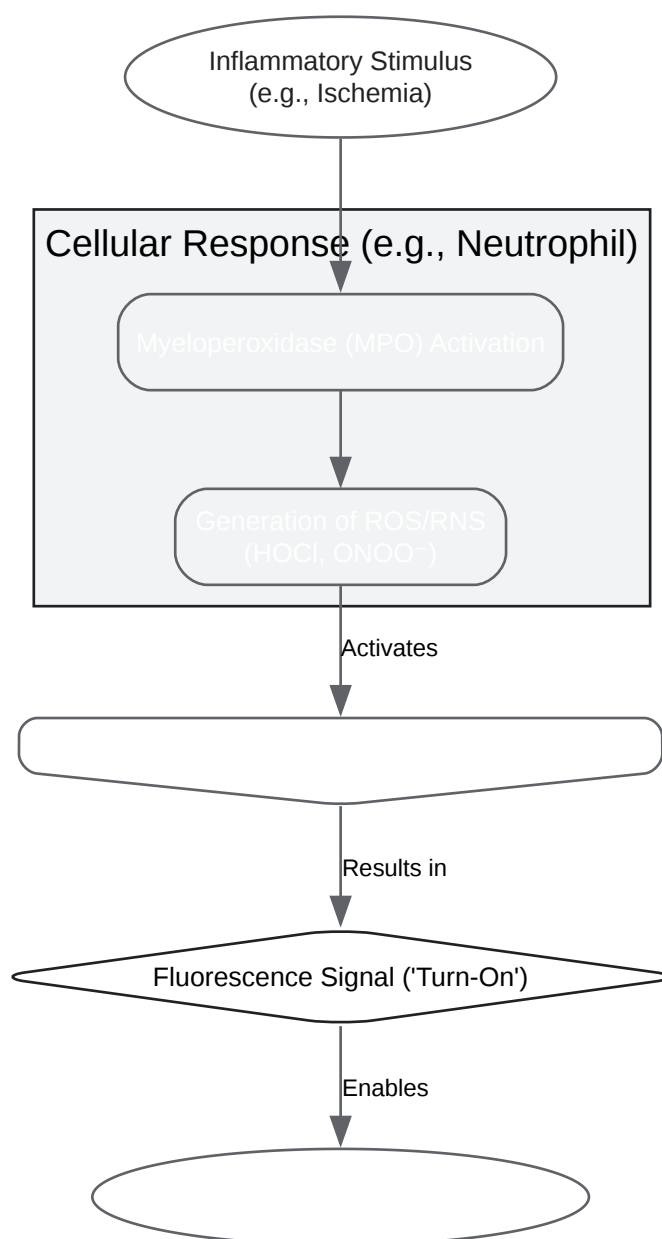
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Caption: Workflow of a ratiometric fluorescent urea biosensor.

Use in Probing Biological Signaling Pathways

While **Oxazine-170** itself has not been extensively reported as a direct probe for specific signaling pathways, closely related oxazine dyes have been utilized in the development of sensors for reactive oxygen and nitrogen species (ROS/RNS), which are critical signaling molecules in many biological processes. For example, an oxazine-conjugated nanoparticle has been developed as a fluorogenic sensor for hypochlorous acid (HOCl) and peroxynitrite (ONOO^-), which are generated during inflammation.

Signaling Pathway Context: ROS/RNS Detection



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Caption: Detection of inflammatory signaling via an oxazine-based ROS/RNS sensor.

Safety and Handling

Oxazine-170 perchlorate should be handled with appropriate safety precautions in a laboratory setting.

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[2]
- Precautionary Statements: P261 (Avoid breathing dust), P280 (Wear protective gloves/eye protection/face protection), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[2]
- Personal Protective Equipment (PPE): Safety glasses, gloves, and a lab coat should be worn when handling this compound. Work in a well-ventilated area or use a fume hood.

Conclusion

Oxazine-170 is a valuable fluorescent dye with strong absorption and emission in the red and near-infrared regions of the spectrum. Its robust photophysical properties have led to its use as a laser dye and in the development of fluorescent biosensors. While its application in direct imaging of specific subcellular structures or signaling pathways is not as well-documented as some other fluorophores, its spectral characteristics suggest potential for such applications with further research and protocol development. Researchers and scientists can leverage the information in this guide to explore the potential of **Oxazine-170** in their respective fields.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Oxazine-170: Structure, Properties, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1263324#oxazine-170-chemical-structure-and-properties]

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